

Enofelast Technical Support Center: DMSO Solubility and Stability Guide

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Compound of Interest

Compound Name: *Enofelast*

Cat. No.: *B1671339*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Enofelast** in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions (FAQs), troubleshooting advice, and detailed experimental protocols to ensure the successful use of **Enofelast** in your research.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Enofelast** in DMSO?

A1: While specific quantitative solubility data for **Enofelast** in DMSO is not readily available in public literature, chemical suppliers indicate that **Enofelast** is soluble in DMSO. For practical purposes, it is recommended to prepare stock solutions in the range of 10-25 mg/mL. It is always best practice to perform a small-scale solubility test to determine the optimal concentration for your specific experimental needs.

Q2: How should I prepare a stock solution of **Enofelast** in DMSO?

A2: To prepare a stock solution, it is advisable to first dissolve **Enofelast** in pure DMSO before diluting it to the desired concentration with your aqueous buffer or cell culture medium. For instance, a product information sheet for a similar compound suggests that for maximum solubility in aqueous buffers, the compound should first be dissolved in DMSO and then diluted.

Q3: What are the recommended storage conditions for **Enofelast** stock solutions in DMSO?

A3: **Enofelast** stock solutions in DMSO should be stored at -20°C for short-term storage (up to one month) and at -80°C for long-term storage (up to six months). It is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

Q4: Is my **Enofelast** in DMSO solution stable at room temperature?

A4: It is not recommended to store **Enofelast** in DMSO at room temperature for extended periods. One study on the stability of a large compound library in DMSO at room temperature showed that by one year, a significant percentage of compounds had degraded^[1]. For optimal results, always store your **Enofelast** stock solution at the recommended frozen temperatures.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Precipitation observed after diluting DMSO stock solution in an aqueous buffer.	The aqueous solubility of Enofelast is low, and the final concentration in the aqueous buffer exceeds its solubility limit.	- Increase the percentage of DMSO in the final solution (note: ensure the final DMSO concentration is compatible with your experimental system).- Perform a serial dilution of the DMSO stock solution into the aqueous buffer while vortexing to ensure proper mixing.- Warm the aqueous buffer slightly before adding the DMSO stock solution.
Inconsistent experimental results using the same Enofelast stock solution.	The stock solution may have degraded due to improper storage or multiple freeze-thaw cycles.	- Prepare a fresh stock solution from solid Enofelast.- Ensure the stock solution is aliquoted and that each aliquot is used only once.- Verify the storage temperature of your freezer.
Difficulty dissolving Enofelast powder in DMSO.	The Enofelast powder may have absorbed moisture, or the DMSO may not be of sufficient purity.	- Ensure you are using anhydrous, high-purity DMSO.- Gently warm the solution to 37°C and vortex to aid dissolution.- Use sonication for a short period to break up any clumps.

Data Summary

Table 1: **Enofelast** Properties

Property	Value
Molecular Formula	C ₁₆ H ₁₅ FO
Molecular Weight	242.29 g/mol
Synonyms	BI-L-239

Table 2: Recommended Storage of **Enofelast** in DMSO

Storage Condition	Duration	Recommendation
Room Temperature	Not Recommended	Potential for degradation.
4°C	Short-term (days)	Use with caution; monitor for precipitation.
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.
-80°C	Up to 6 months	Optimal for long-term storage.

Experimental Protocols

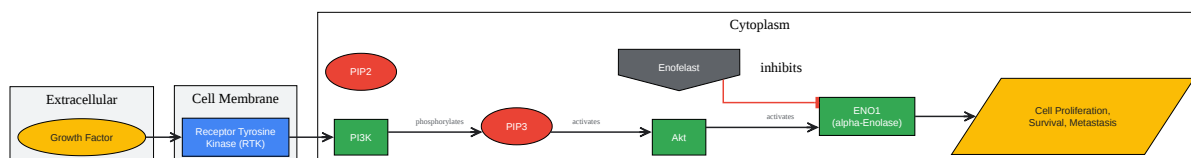
Protocol 1: Preparation of a 10 mM **Enofelast** Stock Solution in DMSO

- Materials:
 - Enofelast** powder (MW: 242.29 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 - Weigh out 2.42 mg of **Enofelast** powder and place it in a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.

3. Vortex the solution until the **Enofelast** is completely dissolved. Gentle warming to 37°C may be applied if necessary.
4. Aliquot the 10 mM stock solution into single-use volumes in sterile microcentrifuge tubes.
5. Store the aliquots at -20°C or -80°C.

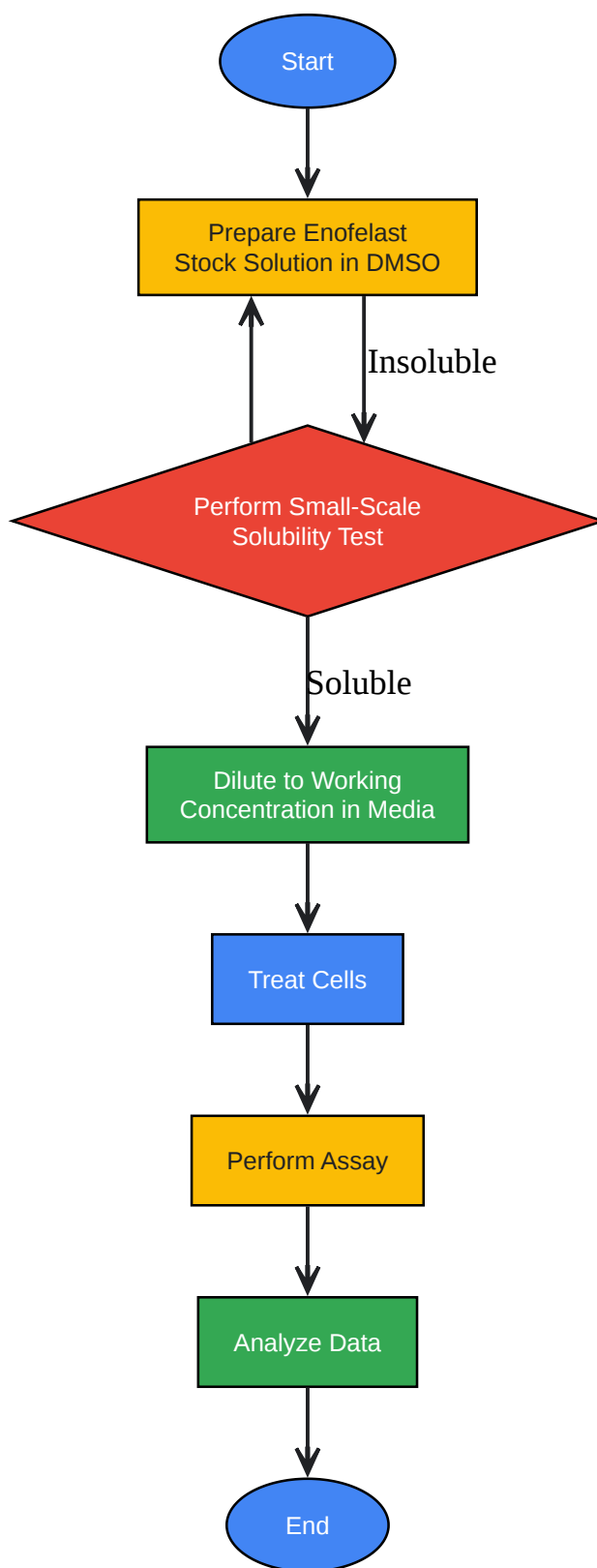
Signaling Pathway and Experimental Workflow

Enofelast's therapeutic target is believed to be alpha-Enolase (ENO1), a key enzyme in the glycolytic pathway that is also implicated in cancer progression through the PI3K/Akt signaling pathway.



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Caption: **Enofelast** inhibits ENO1, a downstream effector of the PI3K/Akt pathway.



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Caption: Workflow for preparing and using **Enofelast** in cell-based assays.

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References

- 1. The effect of room-temperature storage on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
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